

AUR1545: Recommended Solvents and Protocols for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AUR1545

Cat. No.: B15606614

[Get Quote](#)

For Immediate Release

These application notes provide detailed protocols for the dissolution of **AUR1545**, a selective degrader of the histone acetyltransferases KAT2A and KAT2B. The following information is intended for researchers, scientists, and drug development professionals to ensure proper handling and use of **AUR1545** in pre-clinical research. Adherence to these guidelines will support the generation of reliable and reproducible data in both in vitro and in vivo experimental settings.

Introduction to AUR1545

AUR1545 is a potent and selective heterobifunctional degrader targeting KAT2A and KAT2B for ubiquitination and subsequent proteasomal degradation. By inducing the degradation of these key epigenetic modifiers, **AUR1545** has demonstrated anti-proliferative effects in various cancer models, including acute myeloid leukemia (AML), small-cell lung carcinoma (SCLC), and neuroendocrine prostate cancer (NEPC)[1]. Its mechanism of action involves disrupting chromatin modification and gene regulation, leading to cell state changes and inhibition of tumor growth[2][3]. Given its therapeutic potential, precise and consistent preparation of **AUR1545** solutions is critical for experimental success.

Solubility Data

AUR1545 exhibits distinct solubility characteristics in various solvents, which is a critical consideration for the preparation of stock solutions and experimental formulations. The

following table summarizes the solubility data for **AUR1545**.

Solvent System	Application	Maximum Concentration	Notes
Dimethyl Sulfoxide (DMSO)	In Vitro	≥ 50 mg/mL (≥ 60.32 mM)[4]	Use of fresh, anhydrous DMSO is highly recommended as hygroscopic DMSO can negatively impact solubility.[1][4] Ultrasonic treatment may be required to achieve complete dissolution at higher concentrations.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	In Vivo	≥ 5 mg/mL (≥ 6.03 mM)	This formulation results in a clear solution.[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	In Vivo	≥ 5 mg/mL (≥ 6.03 mM)	This formulation also yields a clear solution. [1]
10% DMSO, 90% Corn Oil	In Vivo	≥ 5 mg/mL (≥ 6.03 mM)	This formulation is suitable for specific in vivo applications.[1]
Water	Not Recommended	Insoluble	[4]
Ethanol	Not Recommended	Insoluble	[4]

Experimental Protocols

Preparation of In Vitro Stock Solutions

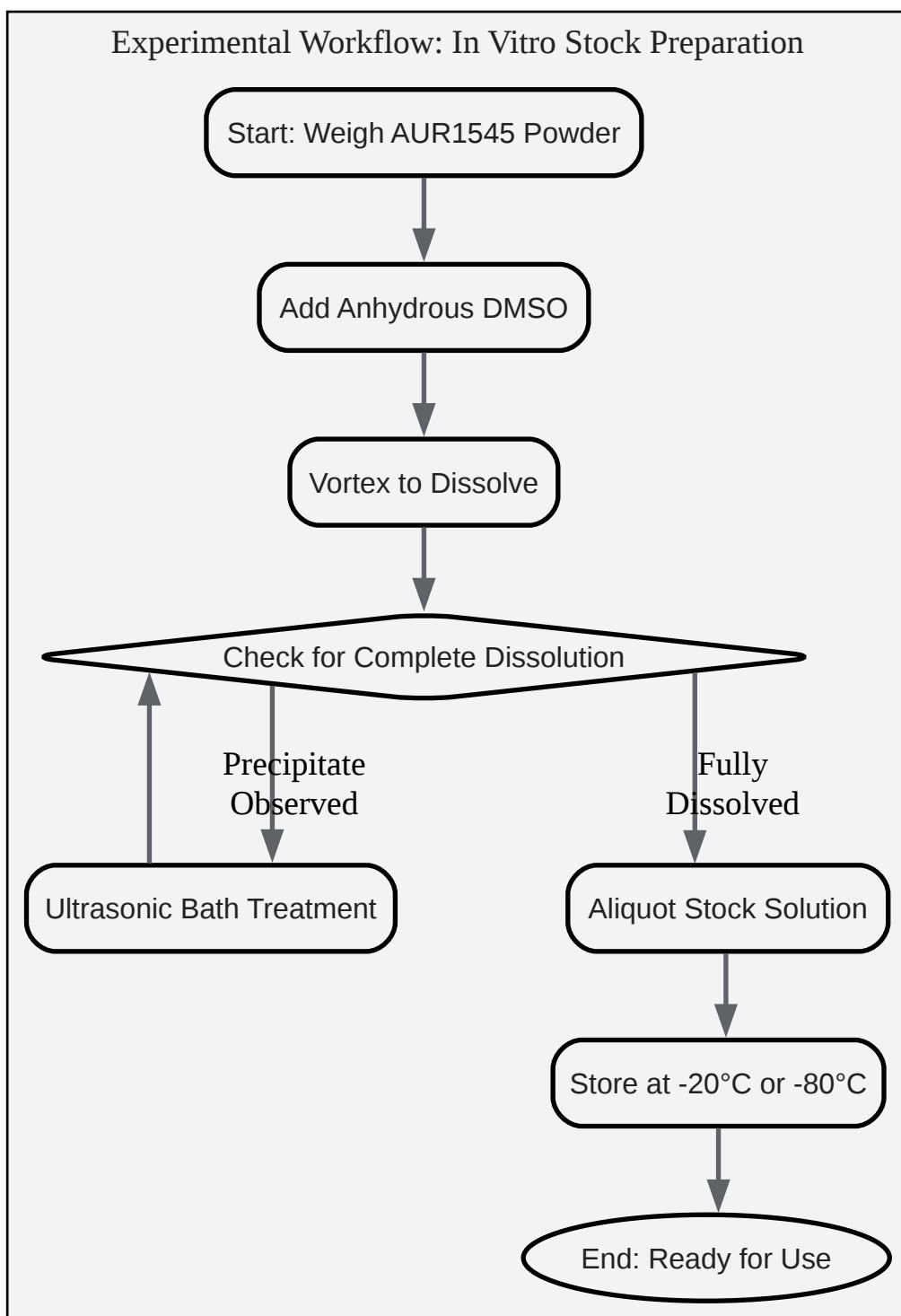
This protocol details the preparation of a high-concentration stock solution of **AUR1545** in DMSO, suitable for subsequent dilution in cell culture media for in vitro assays.

Materials:

- **AUR1545** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the **AUR1545** powder to room temperature before opening the vial to prevent moisture condensation.
- Aseptically weigh the desired amount of **AUR1545** powder and transfer it to a sterile tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.1207 mL of DMSO to 1 mg of **AUR1545**).
- Vortex the solution vigorously until the powder is completely dissolved.
- If precipitation is observed or for high concentrations, sonicate the solution in an ultrasonic bath for short intervals until the solution is clear.[\[1\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)



[Click to download full resolution via product page](#)

Workflow for preparing **AUR1545** in vitro stock solutions.

Preparation of In Vivo Formulations

This section provides protocols for preparing **AUR1545** formulations suitable for administration in animal models. The choice of formulation will depend on the specific experimental design and route of administration.

3.2.1. Formulation with PEG300 and Tween-80

Materials:

- **AUR1545** stock solution in DMSO (e.g., 50 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution (0.9% NaCl)
- Sterile tubes

Procedure:

- Begin with a pre-prepared high-concentration stock solution of **AUR1545** in DMSO.
- In a sterile tube, add 10% of the final volume of the DMSO stock solution.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until the solution is homogeneous.
- Add 45% of the final volume of saline solution to reach the final desired volume and concentration.
- Mix the final solution thoroughly before administration. This protocol should yield a clear solution with a solubility of at least 5 mg/mL.^[1]

3.2.2. Formulation with SBE- β -CD

Materials:

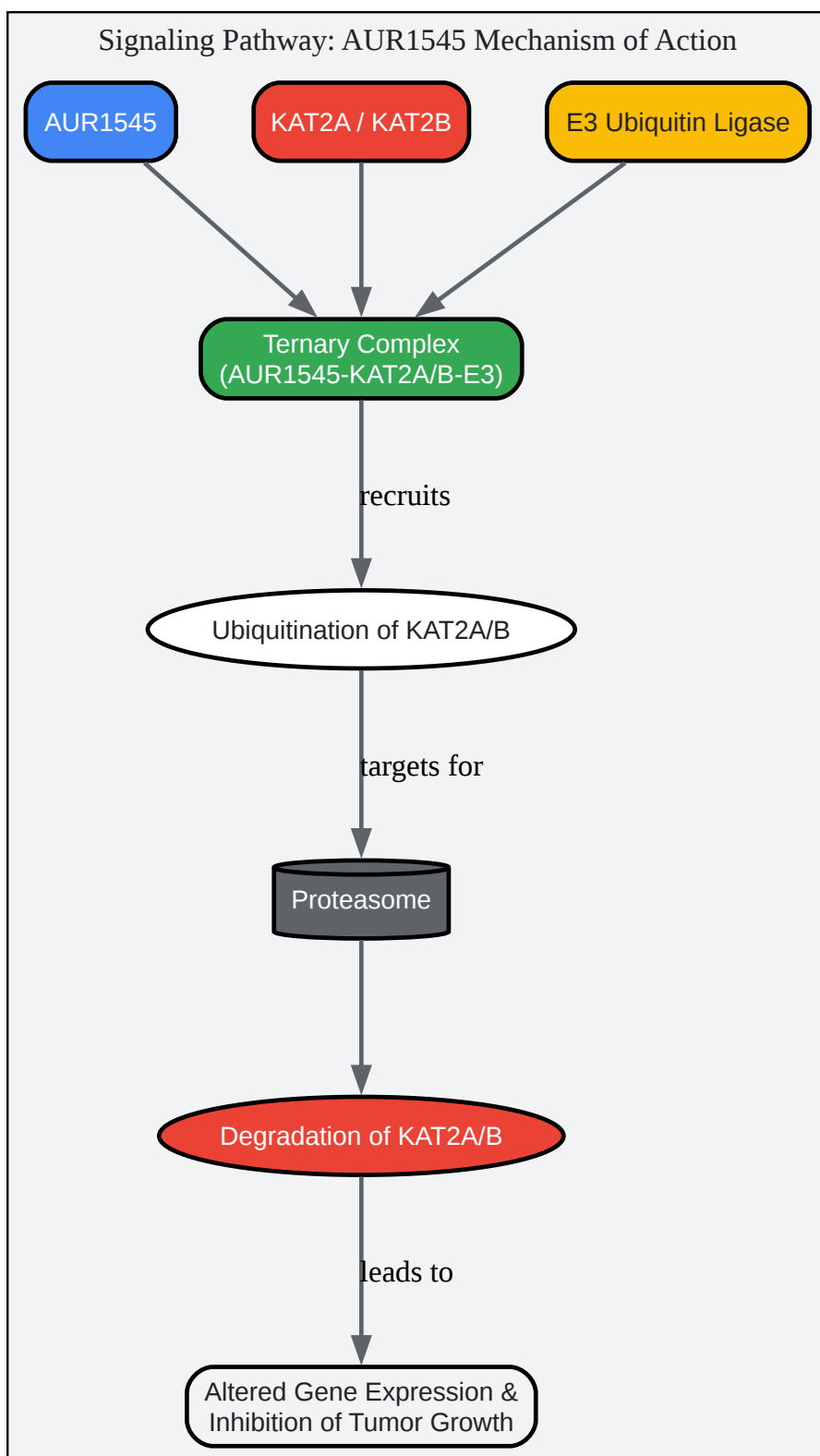
- **AUR1545** stock solution in DMSO (e.g., 50 mg/mL)
- 20% (w/v) Captisol® (SBE- β -CD) in Saline
- Sterile tubes

Procedure:

- Start with a pre-prepared high-concentration stock solution of **AUR1545** in DMSO.
- In a sterile tube, add 10% of the final volume of the DMSO stock solution.
- Add 90% of the final volume of the 20% SBE- β -CD in saline solution.
- Mix thoroughly until a clear and homogeneous solution is formed. This formulation should also achieve a solubility of at least 5 mg/mL.[\[1\]](#)

Mechanism of Action

AUR1545 functions as a heterobifunctional degrader. One end of the molecule binds to the target proteins, KAT2A and KAT2B, while the other end recruits an E3 ubiquitin ligase. This proximity induces the ubiquitination of KAT2A/B, marking them for degradation by the proteasome. The subsequent reduction in KAT2A/B levels alters histone acetylation, leading to changes in gene expression and ultimately inhibiting cancer cell proliferation and survival.



[Click to download full resolution via product page](#)

Mechanism of **AUR1545**-induced degradation of KAT2A/B.

Safety and Handling

Standard laboratory safety precautions should be followed when handling **AUR1545** and its solvents. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. All handling of the powder and concentrated solutions should be performed in a chemical fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Disclaimer

The information provided in these application notes is for research purposes only and is not intended for human or veterinary use. The protocols described are intended as a guide and may require optimization for specific experimental conditions. Researchers should always consult the relevant literature and safety documentation before using **AUR1545**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Property based optimization of heterobifunctional degraders of KAT2A and KAT2B for the treatment of cancer | Poster Board #481 - American Chemical Society [acs.digitellinc.com]
- 3. News: Auron Presents Preclinical Data at American Chemical Society Annual Meeting [aurontx.com]
- 4. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [AUR1545: Recommended Solvents and Protocols for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606614#recommended-solvent-for-dissolving-aur1545]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com